

Vapor pressure of n-butyl propionate at different temperatures

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Compound of Interest

Compound Name: *Butyl propionate*

Cat. No.: *B165908*

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A Technical Guide to the Vapor Pressure of n-Butyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the vapor pressure of **n-butyl propionate** at various temperatures. The document presents quantitative data in a structured format, details common experimental methodologies for vapor pressure determination, and includes a visual representation of a typical experimental workflow. This information is critical for professionals in research and development who require precise data for process design, formulation development, safety assessments, and computational modeling.

Quantitative Vapor Pressure Data for n-Butyl Propionate

The vapor pressure of a compound is a fundamental physicochemical property indicating its volatility. For **n-butyl propionate**, this data is essential for applications ranging from solvent handling and distillation to its use as a flavoring agent or in fragrance formulations.

Below is a summary of experimentally determined and calculated vapor pressure values for **n-butyl propionate** at various temperatures.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)	Data Source
20	293.15	0.38	2.85	Experimental[1] [2]
20	293.15	0.46	3.44	Experimental[3]
25	298.15	0.63	4.7	Experimental
32.45	305.6	0.88	6.6	Calculated (Antoine Eq.)[4]
40	313.15	1.34	10.1	Calculated (Antoine Eq.)[4]
50	323.15	2.33	17.5	Calculated (Antoine Eq.)[4]
55	328.15	3.3	24.8	Experimental[5]
60	333.15	3.82	28.7	Calculated (Antoine Eq.)[4]
70	343.15	5.95	44.6	Calculated (Antoine Eq.)[4]
80	353.15	8.95	67.1	Calculated (Antoine Eq.)[4]
90	363.15	13.06	98.0	Calculated (Antoine Eq.)[4]
92.95	366.1	14.53	109.0	Calculated (Antoine Eq.)[4]
146.8	419.95	101.325	760	Boiling Point[1] [6]

Note: Calculated values were determined using the Antoine equation with constants sourced from the NIST Chemistry WebBook. The reported applicable range for these constants is 305.6

K to 366.1 K.

The Antoine Equation for n-Butyl Propionate

The relationship between vapor pressure and temperature can be accurately described by the Antoine equation. For **n-butyl propionate**, the NIST-provided constants for the equation:

$$\log_{10}(P) = A - (B / (T + C))$$

are as follows^[4]:

- A = 5.52282
- B = 2122.74
- C = -25.513

Where:

- P is the vapor pressure in bar.
- T is the temperature in Kelvin (K).

These constants are validated for a temperature range of 305.6 K to 366.1 K^[4].

Experimental Protocols for Vapor Pressure Determination

Several experimental methods are employed to determine the vapor pressure of esters like **n-butyl propionate**. The choice of method often depends on the substance's volatility, the required precision, and the temperature and pressure range of interest.

Static Method

The static method is a direct and accurate technique for measuring vapor pressure.

Methodology:

- **Sample Preparation:** A purified sample of **n-butyl propionate** is placed in a thermostatically controlled vessel. Any dissolved gases are removed by repeated freeze-pump-thaw cycles under vacuum.
- **Equilibrium:** The vessel is sealed and heated to a constant, precisely measured temperature. The system is allowed to reach thermodynamic equilibrium, where the rate of evaporation equals the rate of condensation.
- **Pressure Measurement:** The pressure of the vapor in the headspace above the liquid is measured using a calibrated pressure transducer (e.g., a capacitance manometer).
- **Data Collection:** The vapor pressure is recorded at a series of stable temperatures to establish the vapor pressure curve.

Dynamic Method (Ebulliometry)

This method involves measuring the boiling point of the liquid at different applied pressures.

Methodology:

- **Apparatus:** An ebulliometer, an apparatus that heats a liquid to its boiling point and allows for precise measurement of both temperature and pressure, is used.
- **Pressure Control:** The system is connected to a pressure control system, which can maintain a stable pressure above the liquid.
- **Boiling Point Determination:** At a set pressure, the **n-butyl propionate** is heated until it boils. The temperature of the vapor-liquid equilibrium is measured with a high-precision thermometer.
- **Data Series:** This process is repeated for a range of pressures, yielding a set of corresponding boiling points.

Isoteniscope Method

The isoteniscope method is a comparative technique that balances the vapor pressure of the sample against a known pressure of an inert gas.

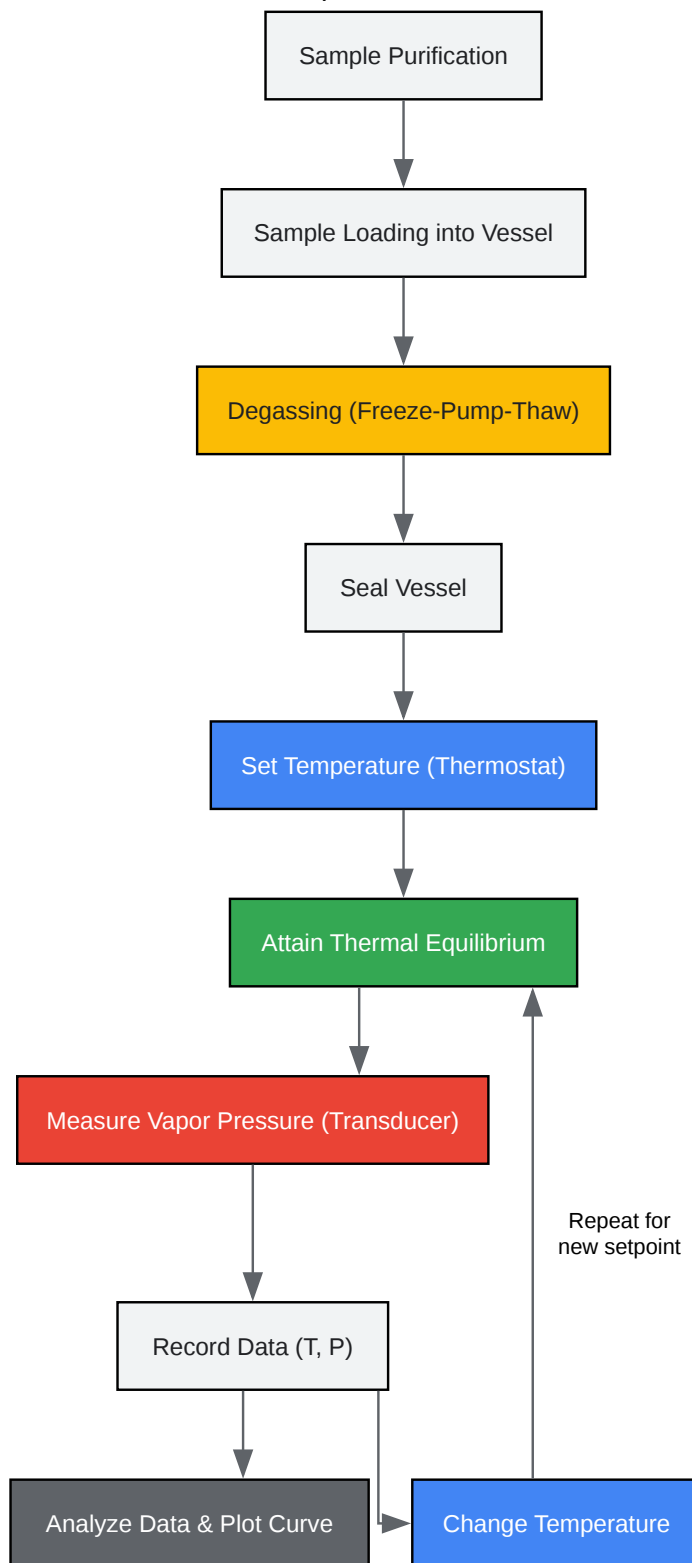
Methodology:

- **Sample Loading:** The n-**butyl propionate** sample is loaded into the isoteniscope bulb.
- **Degassing:** Similar to the static method, the sample is degassed to remove volatile impurities.
- **Measurement:** The isoteniscope is placed in a constant-temperature bath. The external pressure is adjusted until the liquid levels in the U-tube manometer of the isoteniscope are equal, indicating that the vapor pressure of the sample is equal to the applied pressure, which is then measured.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of vapor pressure using a static method.

Workflow for Static Vapor Pressure Measurement

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Caption: Static Vapor Pressure Measurement Workflow.

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